Comprehensive Structural Elucidation of 4-Ethoxy-3-methoxyaniline Hydrochloride

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Compound of Interest

Compound Name:	*4-Ethoxy-3-methoxyaniline hydrochloride*
CAS No.:	*1052543-98-2*
Cat. No.:	*B2570515*

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Executive Summary

Compound: **4-Ethoxy-3-methoxyaniline Hydrochloride** CAS (Free Base): 19782-77-5 | Formula: C

H

NO

[1][2] · HCl | MW: 203.67 g/mol (Salt) Target Audience: Medicinal Chemists, Analytical Scientists, QC Managers.[2]

This guide details the analytical protocol required to rigorously confirm the structure of 4-Ethoxy-3-methoxyaniline HCl. Unlike simple identity checks, this workflow focuses on regio-differentiation—proving the ethoxy group is at the para position and the methoxy group is at the meta position relative to the amine—using advanced 1D and 2D NMR techniques.[1][2]

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Synthetic Context & Impurity Profile

Understanding the synthesis is prerequisite to defining the analytical challenge.[2] This compound is typically synthesized via the Guaiacol Route or Vanillin Route, both of which carry specific isomer risks.[1][2]

The "Guaiacol" Pathway (Likely Route)[2]

- Starting Material: Guaiacol (2-methoxyphenol).[2]
- Nitration: Yields 4-nitroguaiacol (4-nitro-2-methoxyphenol).
- Ethylation: Reaction with ethyl bromide/sulfate yields 4-nitro-2-methoxyphenetole (1-ethoxy-2-methoxy-4-nitrobenzene).[1]
- Reduction: Hydrogenation yields the target aniline.[2]

Critical Impurity Risk:

- Regioisomer (3-Ethoxy-4-methoxyaniline): Arises if the starting material contained isoguaiacol or if alkylation occurred at the wrong oxygen during a multi-step etherification.[1][2]
- Inorganic Salts: Trapped inorganic halides from the salting-out process.[1][2]

Analytical Strategy: The "Triad of Proof"

To certify the structure, we employ a self-validating triad:

- Mass Spectrometry (HRMS): Confirms elemental composition.[2]
- 1H NMR (1D): Confirms functional groups and integration.
- 2D NMR (NOESY/HMBC): Confirms connectivity (Regiochemistry).

Workflow Visualization

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Figure 1: Step-wise analytical workflow for structural certification.

Experimental Protocols & Data Analysis

High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and rule out de-ethylated byproducts.

- Method: ESI-TOF or Orbitrap (Positive Mode).[2]
- Expected Signal:

  168.1025

  (Free base mass + Proton).[2]
- Pass Criteria: Mass error < 5 ppm.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

(Preferred for salt solubility and preventing H/D exchange of amine protons).[2]

A. 1H NMR Data Assignment (400 MHz, DMSO-

)

The aromatic region will display an ABX pattern (or similar 1,2,4-trisubstituted pattern).[1][2]

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Position	Type	Shift (ppm)	Multiplicity	Integration	Assignment Logic
NH	Amine	9.5 - 10.2	Broad Singlet	3H	Ammonium salt protons (exchangeable).[2]
H-2	Aromatic	6.85	Doublet (J~2.0 Hz)	1H	Meta coupling to H-6.[1][2] Shielded by ortho-OMe.[1][2]
H-6	Aromatic	6.75	dd (J~8.0, 2.0 Hz)	1H	Ortho to amine, para to OMe.[1][2]
H-5	Aromatic	6.95	Doublet (J~8.0 Hz)	1H	Ortho to OEt.[2] Less shielded than H-6.[2]
-OCH -	Methylene	4.05	Quartet (J=7.0 Hz)	2H	Characteristic ethoxy quartet.[2]
-OCH	Methoxy	3.75	Singlet	3H	Characteristic methoxy singlet.[1][2]
-CH	Methyl	1.35	Triplet (J=7.0 Hz)	3H	Characteristic ethoxy triplet.[1][2]

Note: Chemical shifts are estimated based on substituent effects for aniline salts.[1][2] The salt form shifts aromatic protons downfield relative to the free base.[2]

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B. The Critical Step: Regio-Differentiation (2D NMR)

To distinguish 4-Ethoxy-3-methoxyaniline (Target) from 3-Ethoxy-4-methoxyaniline (Isomer), you must determine which alkyl group is adjacent to which aromatic proton.[1][2]

Technique: 1D Selective NOE or 2D NOESY

- Experiment: Irradiate the Methoxy (-OCH

) singlet at ~3.75 ppm.

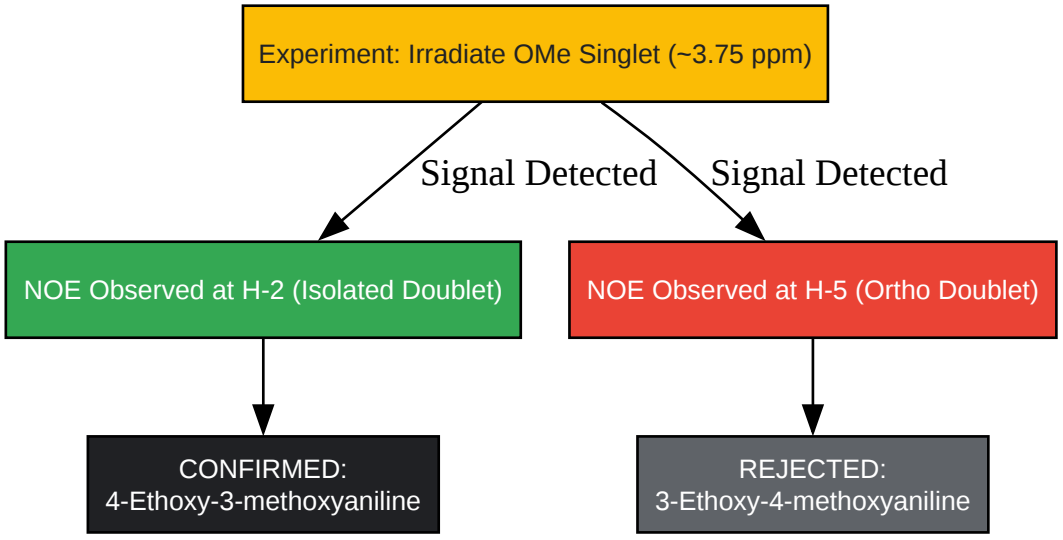
- Target Result (Correct Structure): You should observe a strong NOE enhancement of the H-2 aromatic proton (the isolated doublet).[2]
  - Reasoning: In the target structure, the OMe is at position 3.[1][2][3] H-2 is at position 2.[1][2] They are ortho to each other.
- Isomer Result (Incorrect Structure): If the structure were 3-ethoxy-4-methoxy, irradiating the OMe (now at pos 4) would show NOE enhancement of H-5 (ortho to pos 4).[1][2]

Technique: HMBC (Heteronuclear Multiple Bond Correlation)[2]

- Experiment: Look for long-range coupling between Oxygen-bearing carbons and aromatic protons.
- Diagnostic Correlation:
  - The Carbon bonded to the OEt group (C-4) should correlate with H-5 (ortho) and H-2 (meta).[1][2]
  - The Carbon bonded to the OMe group (C-3) should correlate with H-2 (ortho) and H-6 (para/meta path).[1][2]

Regio-Differentiation Logic Diagram

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Figure 2: Decision tree for interpreting NOE data to confirm regiochemistry.

Infrared (IR) Spectroscopy

While less specific for isomerism, IR confirms the salt formation.[1][2]

- Amine Salt (N-H stretch): Broad band 2800–3000 cm

  (overlapping with C-H).[2]
- Ether (C-O stretch): Strong bands at 1200–1250 cm

  (Ar-O-C).
- Aromatic Ring: 1500–1600 cm

  .[2]

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- To cite this document: BenchChem. [Comprehensive Structural Elucidation of 4-Ethoxy-3-methoxyaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2570515/docs#comprehensive-structural-elucidation-of-4-ethoxy-3-methoxyaniline-hydrochloride]

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